

physical and chemical properties of Tin(IV) acetate

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Compound of Interest

Compound Name: *Tin(IV) acetate*

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In-Depth Technical Guide to Tin(IV) Acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tin(IV) acetate, also known as stannic acetate, is a versatile inorganic compound with the chemical formula $\text{Sn}(\text{CH}_3\text{COO})_4$.^[1] It exists as a white, crystalline solid, often in the form of needles, and is characterized by its sensitivity to moisture and air.^{[1][2]} This technical guide provides a comprehensive overview of the physical and chemical properties of **Tin(IV) acetate**, detailed experimental protocols for its synthesis, and an exploration of its applications, particularly focusing on its potential in research and drug development.

Physical and Chemical Properties

Tin(IV) acetate possesses a unique set of properties that make it a valuable reagent in various chemical transformations. A summary of its key physical and chemical data is presented below.

Data Presentation: Physical and Chemical Properties of Tin(IV) Acetate

Property	Value	References
Molecular Formula	$C_8H_{12}O_8Sn$	[2]
Molecular Weight	354.89 g/mol	[2]
Appearance	White crystalline powder/needles	[1][2]
Melting Point	232-242 °C	[1]
Solubility	Soluble in acetone and benzene. Decomposes in water.	
Stability	Sensitive to air and moisture.	[2]

Chemical Reactivity:

Tin(IV) acetate is a reactive compound that undergoes hydrolysis in the presence of water to form tin(IV) hydroxide and acetic acid.[1] Its sensitivity to moisture necessitates handling and storage under anhydrous conditions. The acetate ligands can be displaced by other nucleophiles, and it is known to react with sulfur-containing compounds like thiols.[1]

Experimental Protocols

Synthesis of Tin(IV) Acetate from Tetraphenyltin

A common and effective method for the laboratory-scale synthesis of **Tin(IV) acetate** involves the reaction of tetraphenyltin with a refluxing mixture of acetic acid and acetic anhydride.[1][3][4] This procedure offers a high yield of the desired product.

Materials:

- Tetraphenyltin ($(C_6H_5)_4Sn$)
- Glacial Acetic Acid (CH_3COOH)
- Acetic Anhydride ($(CH_3CO)_2O$)

- Anhydrous Ether
- Dry Nitrogen Gas

Equipment:

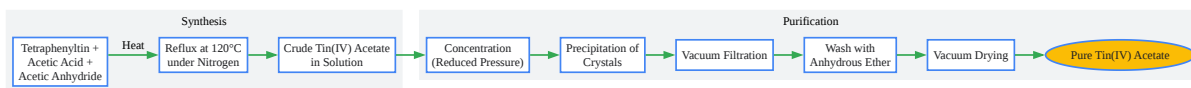
- Three-necked round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Schlenk line or similar inert atmosphere setup
- Büchner funnel and flask for vacuum filtration
- Vacuum desiccator

Procedure:

- Set up a dry three-necked round-bottom flask equipped with a reflux condenser, a magnetic stir bar, and a nitrogen inlet/outlet.
- Flush the entire apparatus with dry nitrogen gas to ensure an inert atmosphere.
- Introduce tetraphenyltin into the flask.
- Add a mixture of glacial acetic acid and acetic anhydride to the flask. The acetic anhydride is crucial to consume any residual water and prevent the hydrolysis of the product.
- Heat the reaction mixture to reflux (approximately 120 °C) with continuous stirring under a nitrogen atmosphere.
- Maintain the reflux for several hours until the reaction is complete. The reaction progress can be monitored by the disappearance of the starting material.
- After the reaction is complete, allow the mixture to cool to room temperature.

- Concentrate the solution under reduced pressure to facilitate the precipitation of **Tin(IV) acetate** crystals.
- Collect the precipitated white crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with anhydrous ether to remove any remaining impurities.
- Dry the purified **Tin(IV) acetate** crystals under vacuum in a desiccator.

Logical Workflow for Synthesis and Purification:



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Caption: Workflow for the synthesis and purification of **Tin(IV) acetate**.

Applications in Research and Drug Development

Tin compounds, in general, have garnered interest in the field of drug development, particularly as potential anticancer agents.^{[5][6]} While specific research on **Tin(IV) acetate** in this area is limited, studies on other organotin(IV) compounds provide insights into their potential mechanisms of action.

Potential Mechanisms of Action in Cancer Therapy

Organotin(IV) compounds have been shown to induce cytotoxicity in various cancer cell lines.^{[5][6][7][8][9]} The proposed mechanisms often involve the induction of apoptosis (programmed cell death) and cell cycle arrest.

Induction of Apoptosis:

Studies on related organotin(IV) compounds suggest that they can trigger apoptosis through the mitochondrial-mediated pathway.[\[10\]](#)[\[11\]](#) This pathway involves:

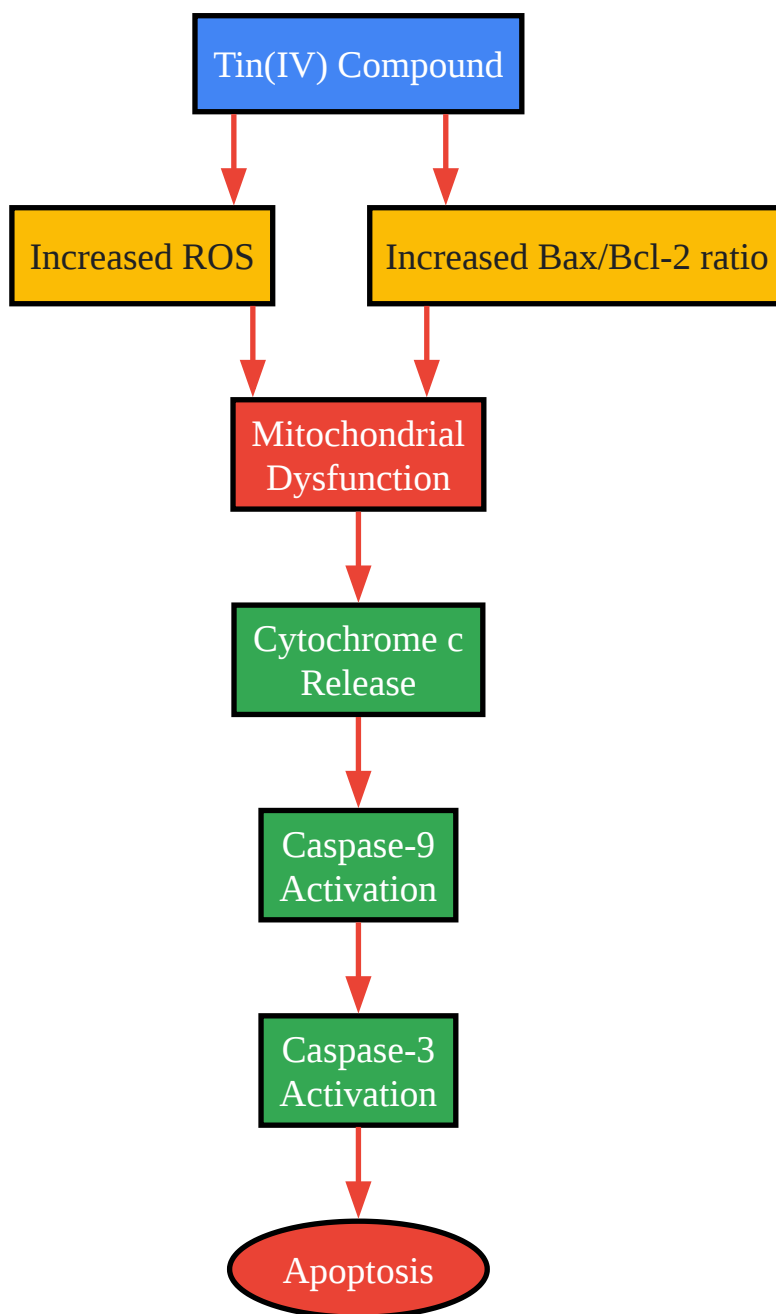
- Generation of Reactive Oxygen Species (ROS): Increased intracellular ROS levels can lead to cellular damage and initiate apoptotic signaling.[\[10\]](#)
- Alteration of Mitochondrial Membrane Potential: Disruption of the mitochondrial membrane potential is a key event in the intrinsic apoptotic pathway.
- Release of Cytochrome c: This leads to the activation of caspases, a family of proteases that execute the apoptotic process.[\[11\]](#)
- Modulation of Bcl-2 Family Proteins: An increased ratio of pro-apoptotic (e.g., Bax) to anti-apoptotic (e.g., Bcl-2) proteins promotes apoptosis.[\[10\]](#)[\[11\]](#)

Cell Cycle Arrest:

Organotin(IV) compounds have also been observed to cause cell cycle arrest, preventing cancer cells from proliferating.[\[6\]](#)[\[10\]](#) This can occur at different phases of the cell cycle, such as the G0/G1 or G2/M phase, and is often associated with the modulation of key cell cycle regulatory proteins like p53, p21, and p27.[\[10\]](#)

Potential Signaling Pathway:

The following diagram illustrates a hypothetical signaling pathway for the induction of apoptosis by a generic Tin(IV) compound, based on findings from related organotin compounds. It is important to note that this is a generalized pathway and specific studies on **Tin(IV) acetate** are needed for confirmation.



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Caption: A potential mitochondrial-mediated apoptosis pathway induced by Tin(IV) compounds.

Conclusion

Tin(IV) acetate is a valuable chemical compound with well-defined physical and chemical properties. Its synthesis is achievable through established laboratory procedures. While its direct application in drug development is an area requiring further investigation, the known

biological activities of related organotin(IV) compounds, such as the induction of apoptosis and cell cycle arrest in cancer cells, suggest that **Tin(IV) acetate** could be a compound of interest for future research in this field. The detailed information and protocols provided in this guide are intended to support researchers and scientists in their exploration of the properties and potential applications of **Tin(IV) acetate**.

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